

# Physicochemical Properties of 5-Bromoquinolin-6-ol and Related Isomers

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## Compound of Interest

Compound Name: 5-Bromoquinolin-6-ol

Cat. No.: B180085

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Quantitative data for **5-Bromoquinolin-6-ol** is sparse. The following tables summarize the available information for the target compound and provide a comparative analysis with its isomers for which more extensive data has been published.

Table 1: Core Properties of **5-Bromoquinolin-6-ol**

Property	Value
CAS Number	115581-09-4[1]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO[1]
Molecular Weight	224.06 g/mol [1]

Table 2: Comparative Physical Properties of Bromoquinoline Isomers

Property	5-Bromoquinolin-8-ol	6-Bromoquinolin-4-ol	5-Bromoquinoline
CAS Number	1198-14-7[2]	145369-94-4[3]	4964-71-0[4]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO[2][5]	C <sub>9</sub> H <sub>6</sub> BrNO[3]	C <sub>9</sub> H <sub>6</sub> BrN[4]
Molecular Weight	224.05 g/mol [2][5]	224.05 g/mol [3]	208.05 g/mol [4]
Melting Point	127 °C[2][6][7]	283 °C (lit.)[3]	43-48 °C[4]
Boiling Point	362.7 ± 22.0 °C (Predicted)[2]	Not Available	164-166 °C (lit.)
pKa	3.77 ± 0.10 (Predicted)[2]	Not Available	Not Available
Flash Point	173.2 °C[2]	Not Available	>110 °C (>230 °F) - closed cup[4]
Density	1.5708 (rough estimate)[2]	Not Available	Not Available
Vapor Pressure	9.07E-06 mmHg at 25°C[2]	Not Available	Not Available
Appearance	Not Available	Not Available	Yellow to brown solid[8]
Solubility	Insoluble in water; Soluble in ethanol, methanol, DMSO[9]	Not Available	Moderately soluble in organic solvents (ethanol, dichloromethane); Less soluble in water[8]

Note: The properties of 5,7-dibromoquinolin-8-ol suggest that increased bromination and the presence of a hydroxyl group contribute to low water solubility and higher solubility in organic solvents[9].

## Experimental Protocols

The determination of the physical properties of a compound like **5-Bromoquinolin-6-ol** is fundamental for its characterization and application. Below are standard methodologies for these measurements.

## Melting Point Determination

The melting point is a critical indicator of a compound's purity.

- **Methodology:** A small, finely ground sample of the crystalline compound is packed into a capillary tube sealed at one end. This tube is then placed within a calibrated heating apparatus, such as a Mel-Temp or a Thiele tube. The sample is heated at a slow, controlled rate (typically 1-2 °C per minute) and observed. The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid is recorded as the melting point. For pure compounds, this range is typically narrow.

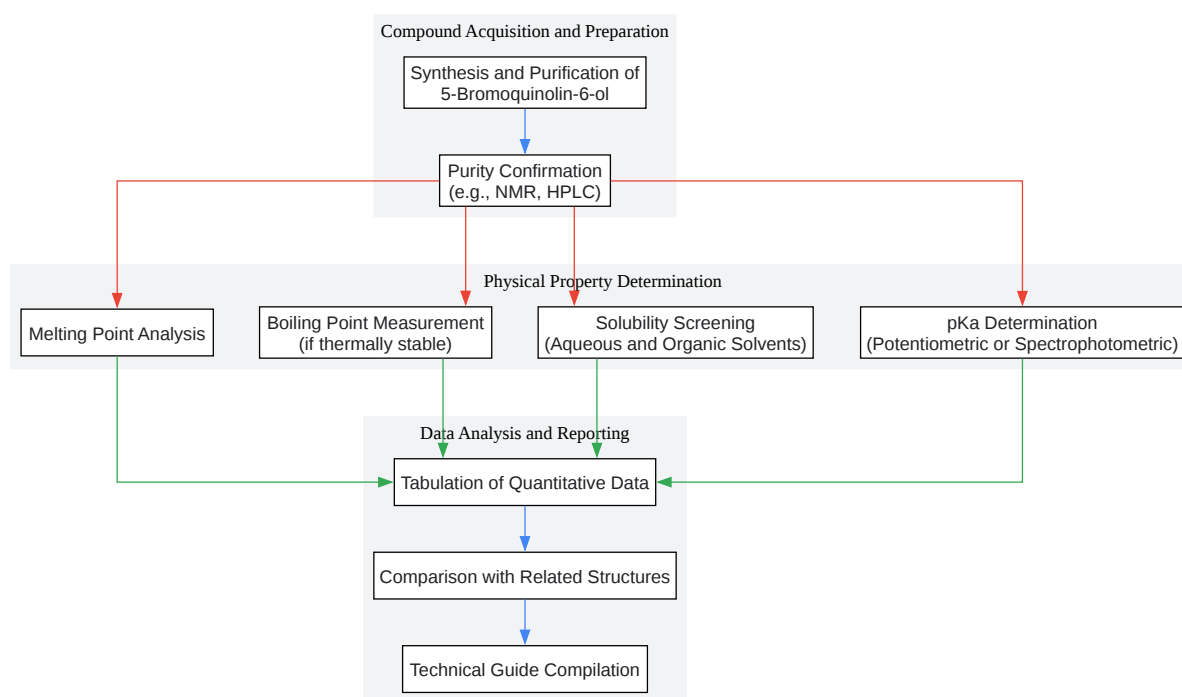
## Solubility Assessment

Understanding a compound's solubility is crucial for its formulation and use in various applications.

- **Methodology:** To determine qualitative solubility, a small amount of the solute (**5-Bromoquinolin-6-ol**) is added to a test tube containing a specific solvent (e.g., water, ethanol, DMSO). The mixture is agitated, and the substance is observed to see if it dissolves. For quantitative analysis, a saturated solution is prepared at a specific temperature. The concentration of the dissolved solute is then determined using techniques such as gravimetric analysis (after solvent evaporation) or spectrophotometry, if the compound has a chromophore.

## Logical Workflow for Physical Property Determination

The following diagram illustrates a typical workflow for the characterization of the physical properties of a new or uncharacterized compound like **5-Bromoquinolin-6-ol**.



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Caption: Workflow for Physical Property Characterization.

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